

Technical Guide: N,N-Diphenylcinnamamide

Chemical Structure & Characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Diphenylcinnamamide*

CAS No.: 50395-70-5

Cat. No.: B1350124

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Executive Summary

N,N-Diphenylcinnamamide (CAS: 50395-70-5) is a tertiary amide featuring a cinnamoyl moiety conjugated to a diphenylamine group. As a member of the α,β -unsaturated amide class, it serves as a critical scaffold in medicinal chemistry, particularly in the development of anticonvulsant agents and Nrf2/ARE pathway activators. This guide provides a rigorous analysis of its chemical structure, synthesis protocols, spectroscopic signature, and physicochemical properties, designed for researchers in organic synthesis and drug discovery.

Chemical Identity & Structural Analysis[1][2][3]

Nomenclature and Identifiers

Parameter	Detail
IUPAC Name	(2E)-N,N-diphenyl-3-phenylprop-2-enamide
Common Name	N,N-Diphenylcinnamamide
CAS Registry	50395-70-5
Molecular Formula	C ₂₁ H ₁₇ NO
Molecular Weight	299.37 g/mol
SMILES	<chem>C1=CC=C(C=C1)/C=C/C(=O)N(C2=CC=CC=C2)C3=CC=CC=C3</chem>

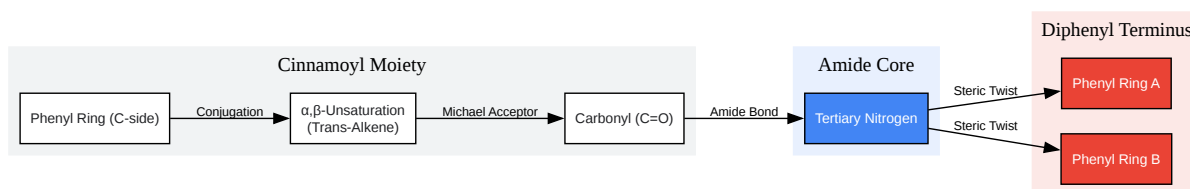
Structural Architecture

The molecule comprises three distinct structural domains:

- **The Cinnamoyl Linker:** An α,β -unsaturated carbonyl system providing a conjugated pathway between the phenyl ring and the amide nitrogen. The double bond typically adopts the thermodynamically stable (E)-configuration.
- **The Amide Core:** A tertiary amide bond. Unlike secondary cinnamamides, the lack of an N-H donor eliminates intermolecular hydrogen bonding, significantly altering solubility and crystal packing.
- **The Diphenyl Propeller:** The two phenyl rings attached to the nitrogen atom are sterically crowded. To minimize steric clash, they twist out of the amide plane, adopting a "propeller-like" conformation. This steric bulk protects the amide bond from enzymatic hydrolysis, potentially enhancing metabolic stability compared to less substituted analogs.

Structural Visualization

The following diagram illustrates the connectivity and key functional regions of the molecule.



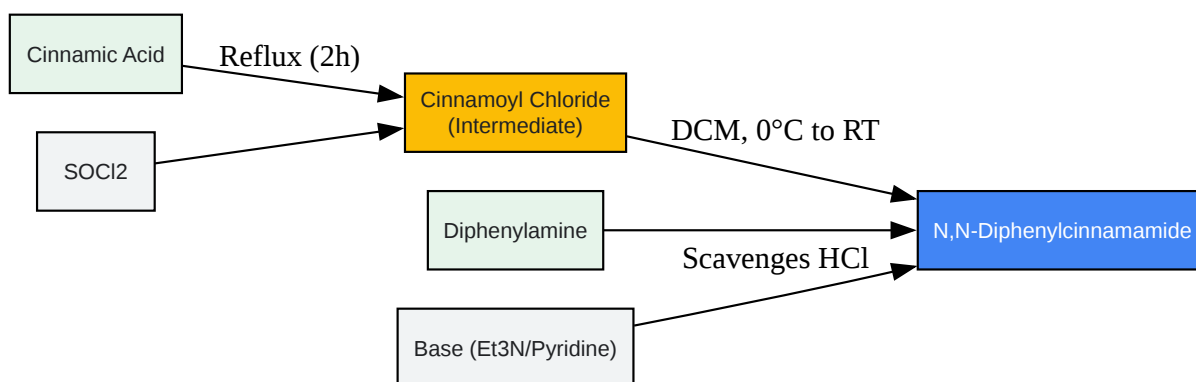
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Figure 1: Structural connectivity of **N,N-Diphenylcinnamamide** highlighting the conjugated system and steric diphenyl terminus.

Synthesis Protocol: Acylation of Diphenylamine

The most robust synthesis method involves the reaction of cinnamoyl chloride with diphenylamine. This pathway is preferred over direct coupling with cinnamic acid due to the low nucleophilicity of the sterically hindered diphenylamine.

Reaction Scheme



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Figure 2: Two-step synthesis via acid chloride intermediate.

Detailed Methodology

Reagents: trans-Cinnamic acid (1.0 eq), Thionyl chloride (excess), Diphenylamine (1.0 eq), Triethylamine (1.2 eq), Dichloromethane (DCM, anhydrous).

Step 1: Preparation of Cinnamoyl Chloride

- Dissolve trans-cinnamic acid in anhydrous DCM (or use neat thionyl chloride for larger scales).
- Add thionyl chloride (SOCl_2) dropwise.
- Reflux the mixture for 2–3 hours until gas evolution (HCl/SO_2) ceases.
- Remove excess SOCl_2 and solvent under reduced pressure to yield crude cinnamoyl chloride as a yellow oil/solid. Note: Use immediately for the next step.

Step 2: Amide Coupling

- Dissolve diphenylamine (1.0 eq) and triethylamine (1.2 eq) in anhydrous DCM under an inert atmosphere (N_2 or Ar).
- Cool the solution to 0°C in an ice bath.
- Add the crude cinnamoyl chloride (dissolved in a minimal amount of DCM) dropwise to the amine solution.
- Allow the reaction to warm to room temperature and stir for 12–18 hours.
- Workup: Quench with water. Wash the organic layer with 1M HCl (to remove unreacted amine), saturated NaHCO_3 (to remove acid), and brine.
- Purification: Dry over Na_2SO_4 , concentrate, and purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient) or recrystallization (Ethanol/Water).

Spectroscopic Characterization

Accurate identification relies on the distinct signature of the trans-alkene protons and the aromatic multiplets.

¹H NMR Data (400 MHz, CDCl₃)

The following assignments are based on high-purity isolates described in recent literature (e.g., Chem. Sci., 2021).

Chemical Shift (δ, ppm)	Multiplicity	Coupling (Hz)	Integration	Assignment	Structural Insight
7.77	Doublet (d)	J = 15.5	1H	H-β (Alkene)	Large J-value confirms (E)-geometry. Deshielded by conjugation.
7.44 – 7.19	Multiplet (m)	-	15H	Aromatic	Overlap of 10 protons from N-phenyls and 5 from cinnamoyl phenyl.
6.48	Doublet (d)	J = 15.5	1H	H-α (Alkene)	Upfield relative to H-β due to resonance shielding from the amide.

Infrared (IR) Spectroscopy[3]

- Amide I Band: ~1650–1660 cm⁻¹ (C=O stretch). Lower frequency than esters due to resonance.

- Alkene Stretch: $\sim 1620\text{--}1630\text{ cm}^{-1}$ (C=C stretch). Conjugated with the carbonyl.
- Absence of N-H: No bands in the $3200\text{--}3400\text{ cm}^{-1}$ region, confirming the tertiary amide structure.

Physicochemical Properties[2][4][5][6][7]

Property	Value/Description	Relevance
Physical State	Colorless to pale yellow powder	Solid form facilitates handling and dosage formulation.
Solubility	High in DCM, CHCl_3 , DMSO; Low in Water	High lipophilicity (LogP ~ 4.9) suggests good membrane permeability but requires formulation aids for aqueous delivery.
Melting Point	Solid (Lit.[1] range varies by purity)	Distinct from secondary amides; lacks H-bond network stabilization.
Stability	Stable under ambient conditions	Steric bulk of diphenyl groups protects against rapid hydrolysis.

Biological & Pharmacological Context[5][9][10][11]

Anticonvulsant Activity

Cinnamamides are a privileged scaffold in epilepsy research. The α,β -unsaturated system acts as a pharmacophore that can modulate sodium channels or GABA receptors.

- Mechanism: The conjugated system allows for π - π stacking interactions with receptor binding sites.
- Advantage: Unlike primary amides (e.g., carbamazepine), tertiary amides like **N,N-diphenylcinnamamide** avoid the formation of toxic epoxide metabolites often associated with specific enzymatic degradation pathways.

Nrf2/ARE Pathway Activation

Recent studies indicate that N-substituted cinnamamides can act as Michael acceptors. They react reversibly with cysteine residues on Keap1, releasing Nrf2 to translocate to the nucleus and activate the Antioxidant Response Element (ARE).

- Therapeutic Potential: Neuroprotection, anti-inflammatory, and anticancer applications.

References

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- Cinnamamide Pharmacology: European Journal of Medicinal Chemistry, 2009, 44, 3645-3651. "Synthesis and anticonvulsant activity of N-(2-hydroxyethyl) cinnamamide derivatives." [Link](#)
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Sources

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- To cite this document: BenchChem. [Technical Guide: N,N-Diphenylcinnamamide Chemical Structure & Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1350124/docs#technical-guide-n-n-diphenylcinnamamide-chemical-structure-characterization>]

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